

Application Notes and Protocols for MI-1, a Menin-MLL Inhibitor

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Compound of Interest

Compound Name: MI-1

Cat. No.: B3654419

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Introduction

MI-1 is a small molecule inhibitor that targets the protein-protein interaction between Menin and Mixed Lineage Leukemia (MLL). This interaction is crucial for the leukemogenic activity of MLL fusion proteins, which are implicated in aggressive forms of acute leukemia. By disrupting the Menin-MLL complex, **MI-1** and its analogs effectively suppress the expression of downstream target genes such as HOXA9 and MEIS1, leading to cell differentiation and apoptosis in MLL-rearranged leukemia cells.[1][2] These application notes provide detailed protocols for the preparation and use of **MI-1** stock solutions for in vitro research applications.

Data Presentation

Chemical and Physical Properties of MI-1

Property	Value	Reference
CAS Number	433311-07-0	
Molecular Formula	C ₁₉ H ₂₅ N ₅ S ₂	
Molecular Weight	387.57 g/mol	
Appearance	White to beige powder	
Solubility	DMSO: 15 mg/mL (warmed)	
Storage	2-8°C	

In Vitro Activity of MI-1 and Analogs

Compound	Target	IC ₅₀	Cell-Based Assay (GI ₅₀)	Reference
MI-1	Menin-MLL Interaction	1.9 µM	Not explicitly stated for MI-1	[1] [3]
MI-2	Menin-MLL Interaction	446 nM	~5 µM in MLL-AF9 transformed cells	[1]
MI-503	Menin-MLL Interaction	14.7 nM	0.22 µM in MLL-AF9 transformed cells	[4] [5]
MI-1481	Menin-MLL Interaction	3.6 nM	30-60 nM in MLL-rearranged leukemia cells	[5] [6]

Experimental Protocols

Preparation of MI-1 Stock Solution (10 mM)

Materials:

- MI-1 powder (CAS: 433311-07-0)

- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Water bath or heat block
- Calibrated pipettes

Protocol:

- Calculate the required mass of **MI-1**: To prepare a 10 mM stock solution, use the following formula: $\text{Mass (mg)} = \text{Desired Concentration (M)} \times \text{Molecular Weight (g/mol)} \times \text{Volume (L)} \times 1000 \text{ (mg/g)}$ For 1 mL of 10 mM stock solution: $\text{Mass (mg)} = 0.010 \text{ mol/L} \times 387.57 \text{ g/mol} \times 0.001 \text{ L} \times 1000 \text{ mg/g} = 3.8757 \text{ mg}$
- Weighing: Carefully weigh out the calculated amount of **MI-1** powder and place it into a sterile microcentrifuge tube.
- Solubilization: Add the appropriate volume of anhydrous DMSO to the tube. For the example above, add 1 mL of DMSO.
- Dissolution with Warming: Vortex the solution briefly. To aid dissolution, warm the solution in a water bath set to 37°C for 10-15 minutes. Intermittently vortex the tube to ensure the compound fully dissolves. Visually inspect the solution to ensure there are no visible particles.
- Aliquoting and Storage: Once the **MI-1** is completely dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for long-term storage. For short-term storage (up to one week), the stock solution can be stored at 4°C.

In Vitro Cell Proliferation Assay

Objective: To determine the effect of **MI-1** on the proliferation of leukemia cells harboring MLL translocations (e.g., MV4;11, MOLM-13).

Materials:

- MLL-rearranged leukemia cell line and a control cell line (without MLL rearrangement)
- Complete cell culture medium
- 96-well cell culture plates
- **MI-1** stock solution (10 mM in DMSO)
- Cell viability reagent (e.g., MTT, CellTiter-Glo®)
- Plate reader

Protocol:

- **Cell Seeding:** Seed the leukemia cells in a 96-well plate at a density of 5,000-10,000 cells per well in 100 μ L of complete culture medium.
- **Compound Dilution:** Prepare serial dilutions of the **MI-1** stock solution in complete culture medium to achieve the desired final concentrations. It is recommended to test a range of concentrations (e.g., 0.1 μ M to 50 μ M). Remember to include a vehicle control (DMSO) at the same final concentration as the highest **MI-1** concentration.
- **Treatment:** Add 100 μ L of the diluted **MI-1** solutions or vehicle control to the respective wells. The final volume in each well should be 200 μ L.
- **Incubation:** Incubate the plate for 72 to 120 hours at 37°C in a humidified incubator with 5% CO₂.
- **Cell Viability Measurement:** After the incubation period, add the cell viability reagent to each well according to the manufacturer's instructions.
- **Data Analysis:** Measure the absorbance or luminescence using a plate reader. Calculate the half-maximal growth inhibition (GI₅₀) concentration by plotting the percentage of cell viability against the log of the **MI-1** concentration.

Quantitative Real-Time PCR (qRT-PCR) for Target Gene Expression

Objective: To assess the effect of **MI-1** on the expression of downstream target genes, HOXA9 and MEIS1.

Materials:

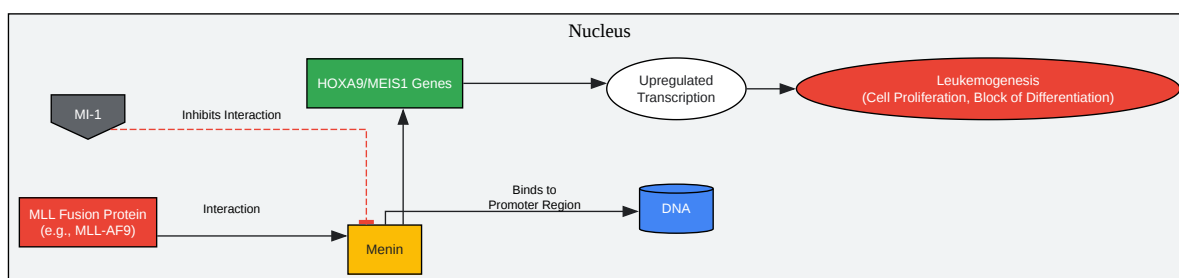
- MLL-rearranged leukemia cells
- **MI-1** stock solution (10 mM in DMSO)
- 6-well cell culture plates
- RNA extraction kit
- cDNA synthesis kit
- qPCR master mix
- Primers for HOXA9, MEIS1, and a housekeeping gene (e.g., GAPDH, ACTB)

Protocol:

- Cell Treatment: Seed MLL-rearranged leukemia cells in 6-well plates and treat with a specific concentration of **MI-1** (e.g., 5 μ M, based on GI₅₀ values from proliferation assays) or vehicle control (DMSO) for 48-72 hours.
- RNA Extraction: Harvest the cells and extract total RNA using a commercial RNA extraction kit following the manufacturer's protocol.
- cDNA Synthesis: Synthesize cDNA from the extracted RNA using a cDNA synthesis kit.
- qRT-PCR: Perform qRT-PCR using the synthesized cDNA, gene-specific primers, and a qPCR master mix.
- Data Analysis: Analyze the qPCR data using the $\Delta\Delta$ Ct method to determine the relative fold change in the expression of HOXA9 and MEIS1 in **MI-1** treated cells compared to the

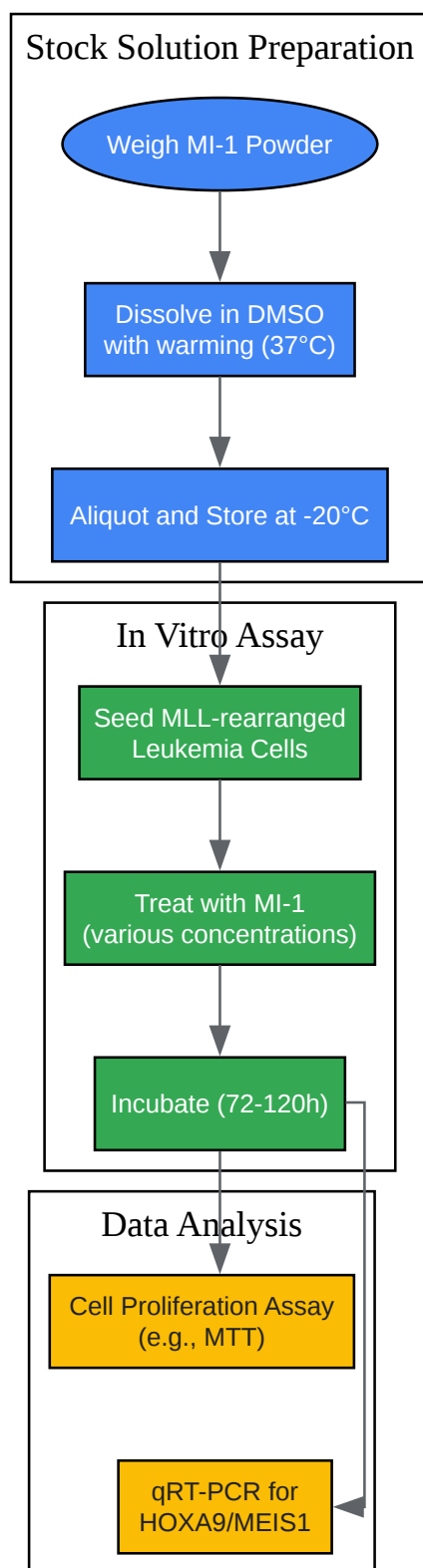
vehicle-treated control, normalized to the housekeeping gene. A significant decrease in the expression of these genes is expected.[1]

Visualizations



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Caption: Menin-MLL signaling pathway in leukemia and the inhibitory action of **MI-1**.



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Caption: General experimental workflow for in vitro testing of **MI-1**.

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